

Technical Guide: 2-Bromobenzyl Alcohol ^1H NMR Spectral Analysis

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Compound of Interest

Compound Name: 2-Bromobenzyl alcohol

CAS No.: 18982-54-2

Cat. No.: B097588

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Executive Summary & Pharmacophore Context

2-Bromobenzyl alcohol (2-Br-BnOH) is a critical halogenated building block in medicinal chemistry. It serves as a primary intermediate for Suzuki-Miyaura cross-coupling reactions to generate biaryl scaffolds, widely used in the synthesis of kinase inhibitors and respiratory therapeutics.

Precise structural validation of this intermediate is non-trivial due to the proximity of the bromine atom to the benzylic center, which induces specific electronic shielding effects. This guide provides a definitive reference for the ^1H NMR characterization of 2-Br-BnOH, distinguishing it from common synthetic impurities (e.g., 2-bromobenzaldehyde) and detailing solvent-dependent behaviors critical for purity assessment.

Structural Assignment & Logic

The ^1H NMR spectrum of **2-bromobenzyl alcohol** is defined by three distinct regions. Understanding the physics behind these signals is essential for interpreting complex crude mixtures.

The Aromatic Region (7.1 – 7.6 ppm)

The bromine atom at position 2 exerts a strong inductive withdrawing effect (-I) and a mesomeric donating effect (+M), though the inductive effect dominates the local magnetic environment.

- H-3 (Ortho to Br): This proton is chemically distinct. It typically appears as the most deshielded doublet due to the proximity of the electronegative halogen.
- H-6 (Ortho to
): This proton is sensitive to the rotameric environment of the hydroxymethyl group.

The Benzylic Methylene (4.5 – 4.8 ppm)

The methylene protons (

) are the most reliable diagnostic handle.

- In CDCl_3 : Appears as a sharp singlet. Rapid proton exchange decouples the OH from the
 .
- In $\text{DMSO}-d_6$: Often appears as a doublet. Strong hydrogen bonding between DMSO and the hydroxyl proton slows exchange, revealing the
 coupling.

The Hydroxyl Proton (Variable)

- Shift Range: 2.0 – 5.5 ppm.
- Behavior: Concentration and temperature dependent.^[1] In dry CDCl_3 , it is a broad singlet. In $\text{DMSO}-d_6$, it is a sharp triplet (coupled to
).

Spectral Data Standardization

Table 1: ¹H NMR Data in CDCl₃ (Standard Characterization)

Reference Frequency: 500 MHz | Temperature: 298 K | Concentration: ~15 mg/0.6 mL

Assignment	Shift (ppm)	Multiplicity	Integration	Coupling (Hz)	Notes
Ar-H (H-3)	7.57	Doublet (d)	1H	8.0	Ortho to Bromine; most deshielded.
Ar-H (H-6)	7.51	Doublet (d)	1H	7.6	Ortho to Benzyl group.
Ar-H (H-4)	7.36	Triplet (t)	1H	7.5	Meta to Br.
Ar-H (H-5)	7.19	Triplet (t)	1H	7.6	Para to Br.
	4.78	Singlet (s)	2H	-	Key Diagnostic Peak.
OH	2.02	Broad (s)	1H	-	Shift varies with concentration.

Data Source: Consolidated from RSC and SDBS Reference Standards [1, 2].

Table 2: Solvent Effects & Diagnostic Splitting (DMSO-d₆)

Use this solvent for confirming the alcohol functionality if the CDCl₃ spectrum is ambiguous due to water overlap.

Assignment	Shift (ppm)	Multiplicity	Insight
OH	~5.4 - 5.5	Triplet (t)	The hydroxyl proton couples to the (Hz) in dry DMSO.
	~4.5 - 4.9	Doublet (d)	The singlet observed in CDCl ₃ splits into a doublet. This confirms the presence of a primary alcohol.

“

Note: The exact shift in DMSO is sensitive to water content. The values above are extrapolated from the chemically equivalent 2-chlorobenzyl alcohol analog, which exhibits

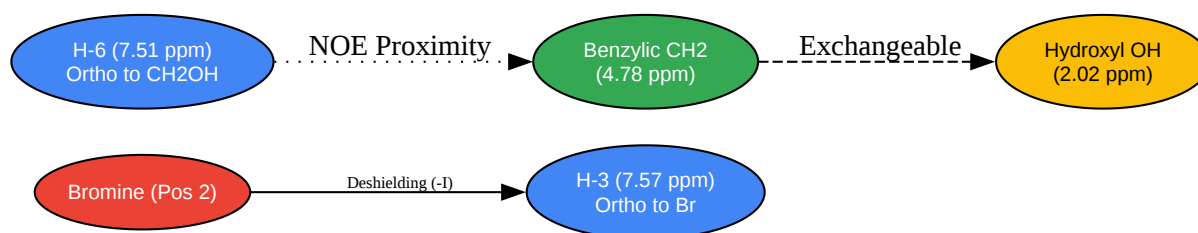
5.48 (OH) and 4.93 (

) [3].

Visualizations & Workflows

Molecular Structure & Proton Map

This diagram correlates the specific protons to their chemical environment.

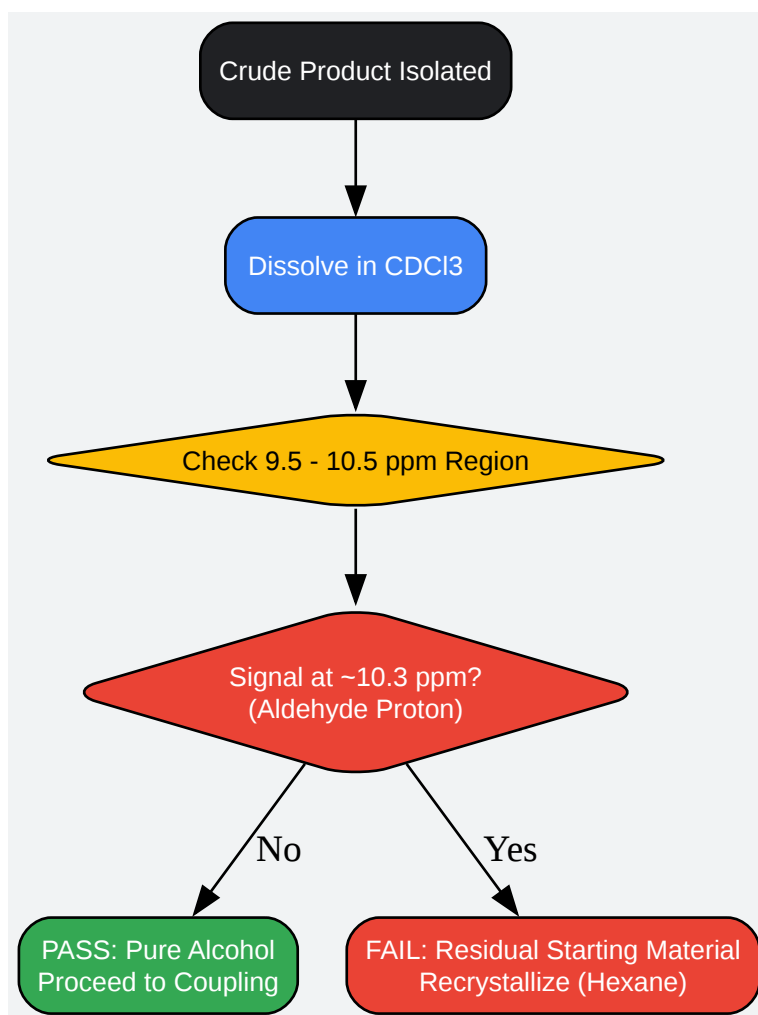


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Figure 1: Proton assignment map for **2-Bromobenzyl alcohol** in CDCl₃.

Impurity Profiling Workflow

In drug development, 2-Br-BnOH is often synthesized via the reduction of 2-bromobenzaldehyde. Incomplete reduction is a common failure mode.



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Figure 2: Rapid decision tree for assessing reaction completion (Reduction of 2-Bromobenzaldehyde).

Experimental Protocol: Synthesis & Analysis

To ensure reproducible spectral data, the sample must be free of paramagnetic impurities and water, which broadens the OH signal.

Synthesis (Reduction Protocol)

Context: This is the primary route to generate the alcohol for analysis.

- Reagents: Dissolve 2-bromobenzaldehyde (1.0 eq) in Methanol (0.5 M).
- Addition: Add

(0.5 eq) portion-wise at 0°C. Caution: Gas evolution.
- Workup: Quench with 1N HCl, extract with EtOAc.
- Purification: If the aldehyde peak (Figure 2) persists, recrystallize from Hexane/EtOAc (10:1).

NMR Sample Preparation

- Mass: Weigh 10-20 mg of the isolated solid.
- Solvent: Add 0.6 mL of CDCl₃ (99.8% D) containing 0.03% TMS.
- Filtration: If the solution is cloudy (inorganic salts from reduction), filter through a small plug of glass wool into the NMR tube.
 - Why? Suspended solids cause magnetic susceptibility mismatch, broadening the aromatic multiplets.
- Acquisition: Set relaxation delay (

) to

seconds to ensure accurate integration of the aromatic protons relative to the benzylic methylene.

References

- Royal Society of Chemistry. Supporting Information: Selective Reduction of Aldehydes and Ketones. (Snippet 1.11). Available at: [\[Link\]](#)
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Sources

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